

An In-depth Technical Guide to Methyl 2-amino-5-chlorobenzoate

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Compound of Interest

Compound Name: *Methyl 2-amino-5-chlorobenzoate*

Cat. No.: *B046927*

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IUPAC Name: **methyl 2-amino-5-chlorobenzoate**

This guide provides a comprehensive overview of **Methyl 2-amino-5-chlorobenzoate**, a pivotal chemical intermediate in the pharmaceutical and fine chemical industries. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical identity, physicochemical properties, synthesis protocols, key applications, and safety information.

Chemical Identity and Properties

Methyl 2-amino-5-chlorobenzoate is an aromatic organic compound classified as a benzoate ester. Its structure consists of a benzene ring substituted with an amino group, a chlorine atom, and a methyl ester group.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	methyl 2-amino-5-chlorobenzoate [1] [2]
CAS Number	5202-89-1 [1] [3] [4] [5] [6] [7]
Molecular Formula	C ₈ H ₈ ClNO ₂ [1] [2] [5] [7] [8]
Molecular Weight	185.61 g/mol [1] [6] [7]
Synonyms	Methyl 5-chloroanthranilate, 2-Amino-5-chlorobenzoic acid methyl ester, Benzoic acid, 2-amino-5-chloro-, methyl ester [1] [7] [8]
InChI Key	IGHVUURTQGBABT-UHFFFAOYSA-N [2] [6]

| SMILES | COC(=O)c1cc(Cl)ccc1N[\[2\]](#)[\[6\]](#) |

Table 2: Physicochemical Properties

Property	Value
Appearance	Off-white to pale yellow crystalline powder [4]
Melting Point	66-68 °C [5] [6] or 98-102°C [4]
Boiling Point	168-170 °C at 22 mmHg [5] [6]
Solubility	Soluble in DMSO and methanol; insoluble in water [4]
Purity (HPLC)	≥99.0% [4]

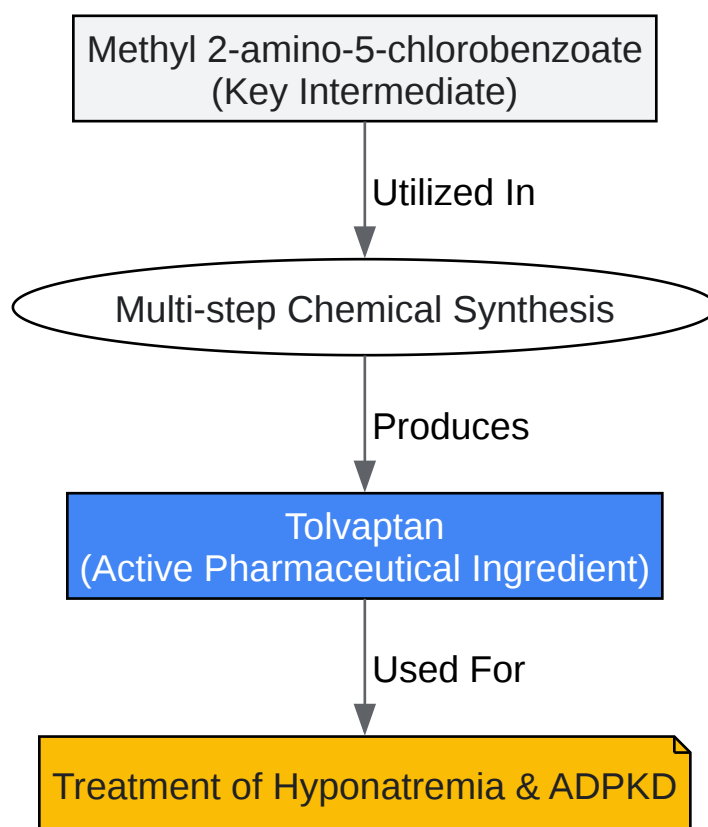
| Thermal Stability | Stable up to 200°C[\[4\]](#) |

Core Applications in Synthesis

Methyl 2-amino-5-chlorobenzoate is a versatile chemical building block primarily valued for its role as a key intermediate in the synthesis of Active Pharmaceutical Ingredients (APIs) and other fine chemicals.[\[3\]](#)

- **Pharmaceutical Synthesis:** Its most prominent application is as an indispensable intermediate in the production of Tolvaptan.[3] Tolvaptan is a selective vasopressin V₂-receptor antagonist used to treat hyponatremia (low blood sodium levels) and autosomal dominant polycystic kidney disease (ADPKD).[3] The consistent purity and reactivity of **Methyl 2-amino-5-chlorobenzoate** are crucial for the efficacy of the final drug.[3]
- **Other Drug Development:** It serves as a precursor for synthesizing non-steroidal anti-inflammatory drugs (NSAIDs) and other complex chlorinated pharmaceutical intermediates.[4] The compound has also been investigated for its potential inhibitory effects on testosterone production pathways and cancer cell growth.[7]
- **Fine Chemicals Industry:** Beyond pharmaceuticals, it is a valuable precursor for manufacturing dyes, agrochemicals, and various specialty chemicals.[3]

The logical flow from this intermediate to a key pharmaceutical product is illustrated below.



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Caption: Role as an intermediate in Tolvaptan synthesis.

Experimental Protocols: Synthesis

Two common laboratory-scale synthesis methods are detailed below.

Method 1: Esterification of 2-amino-5-chlorobenzoic acid

This protocol involves the direct esterification of the corresponding carboxylic acid using thionyl chloride.

- Protocol:
 - Suspend 2-amino-5-chlorobenzoic acid (20 mmol) in an alcohol solution (e.g., methanol, 60 mL).
 - Add thionyl chloride (60 mmol) to the suspension.
 - Reflux the resulting mixture overnight.
 - Evaporate the solvent under reduced pressure.
 - Add ethyl acetate (EtOAc) to the residue and wash with a 10% sodium hydroxide (NaOH) solution.
 - Dry the organic phase, filter, and evaporate the solvent to yield the final product, **Methyl 2-amino-5-chlorobenzoate**.[\[9\]](#)

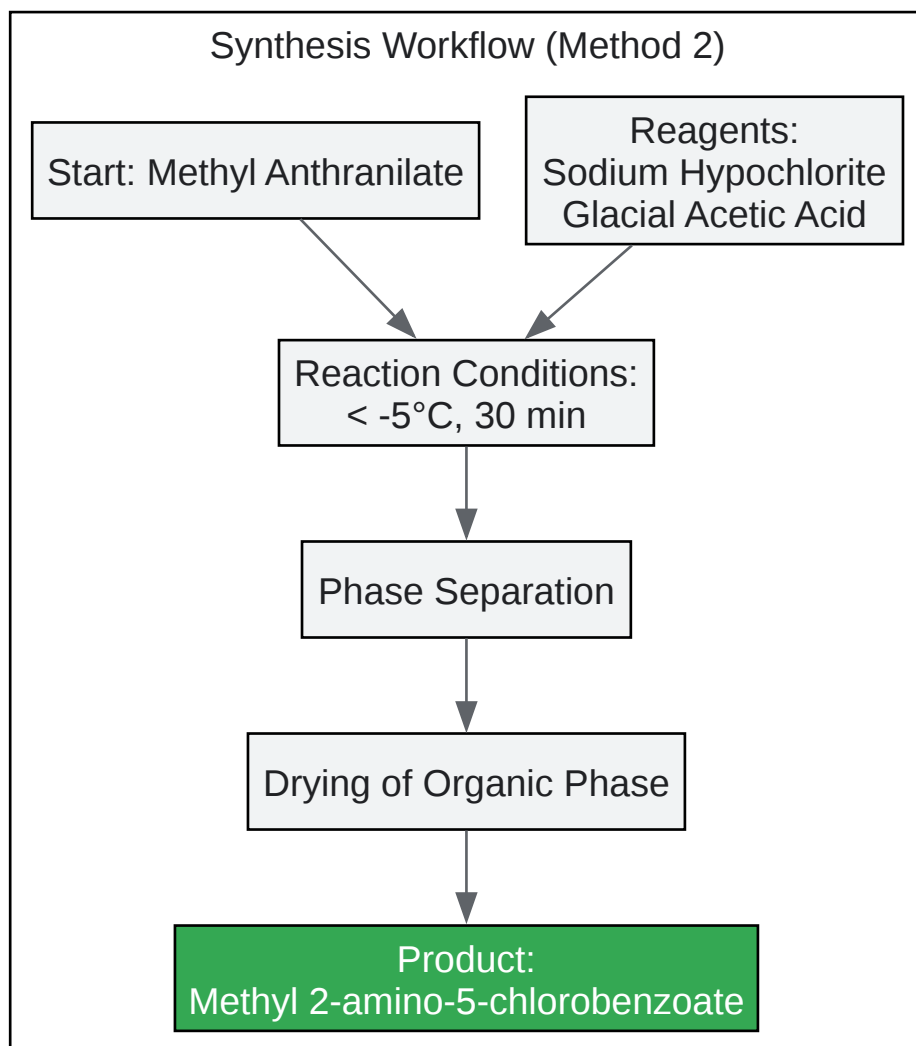
Method 2: Chlorination of Methyl Anthranilate

This method starts with methyl anthranilate and introduces the chloro group at the 5-position.
[\[10\]](#)

- Protocol:
 - Use methyl anthranilate as the starting material.
 - Employ sodium hypochlorite solution and glacial acetic acid as the chlorinating agents in a mixed solvent system of an organic solvent and water.

- Conduct the mixing and chlorination reaction at a temperature below -5°C for approximately 30 minutes.
- Separate the organic phase and dry it to obtain **Methyl 2-amino-5-chlorobenzoate**.^[10]

The workflow for Method 2 is visualized in the diagram below.



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Caption: Workflow for the synthesis via chlorination.

Safety, Handling, and Hazard Information

Proper handling of **Methyl 2-amino-5-chlorobenzoate** is essential in a laboratory and industrial setting. The compound is classified as an irritant.

Table 3: GHS Hazard and Precautionary Information

Category	Details
Pictogram	GHS07 (Exclamation Mark)[6]
Signal Word	Warning[1][6][11]
Hazard Statements	H315: Causes skin irritation.[1][11] H319: Causes serious eye irritation.[1][11] H335: May cause respiratory irritation.[1][11]

| Precautionary Statements | Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/eye protection).[1][11][12] Response: P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P304+P340 (IF INHALED: Remove person to fresh air).[1][11][12] |

Handling and Storage:

- Handling: Handle in a well-ventilated area.[11] Avoid the formation of dust and aerosols.[11][12] Wear suitable personal protective equipment (PPE), including chemical-impermeable gloves, tightly fitting safety goggles, and respiratory protection if exposure limits are exceeded.[6][11]
- Storage: Store in a cool, dry, and well-ventilated place.[11][12] Keep the container tightly closed and store it away from incompatible materials such as strong oxidizing agents.[11][12] For long-term stability, storage at 2-8°C under an inert atmosphere is recommended.[4][7]

First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[12]

- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.[12]
- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[11][12]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[12]

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